

physical and chemical properties of 1,3-diphenyl-1H-pyrazole-4-carboxylic acid

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Compound of Interest

Compound Name: 1,3-diphenyl-1H-pyrazole-4-carboxylic acid

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A Technical Guide to 1,3-diphenyl-1H-pyrazole-4-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **1,3-diphenyl-1H-pyrazole-4-carboxylic acid**. The information is compiled from various scientific sources to support research and development activities.

Core Properties and Data

1,3-diphenyl-1H-pyrazole-4-carboxylic acid is a heterocyclic organic compound featuring a central pyrazole ring substituted with two phenyl groups and a carboxylic acid functional group. Its structure is a scaffold of interest in medicinal chemistry due to the broad biological activities associated with the pyrazole class of molecules.

Physical and Chemical Properties

The quantitative physical and chemical properties of **1,3-diphenyl-1H-pyrazole-4-carboxylic acid** are summarized below. It should be noted that while key identifiers are well-documented, specific experimental values for properties such as melting point, solubility, and pKa are not readily available in the cited literature.

Property	Value	Citation(s)
Molecular Formula	C ₁₆ H ₁₂ N ₂ O ₂	[1][2]
Molecular Weight	264.28 g/mol	[1][2]
IUPAC Name	1,3-diphenylpyrazole-4-carboxylic acid	[1]
CAS Number	77169-12-1	[1][2]
Appearance	Solid (Inferred from related compounds)	[3]
Melting Point	Data not available	
Boiling Point	Data not available	
Topological Polar Surface Area	55.1 Å ²	[1]
XLogP3-AA	3.1	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	3	[2]

Spectral Data

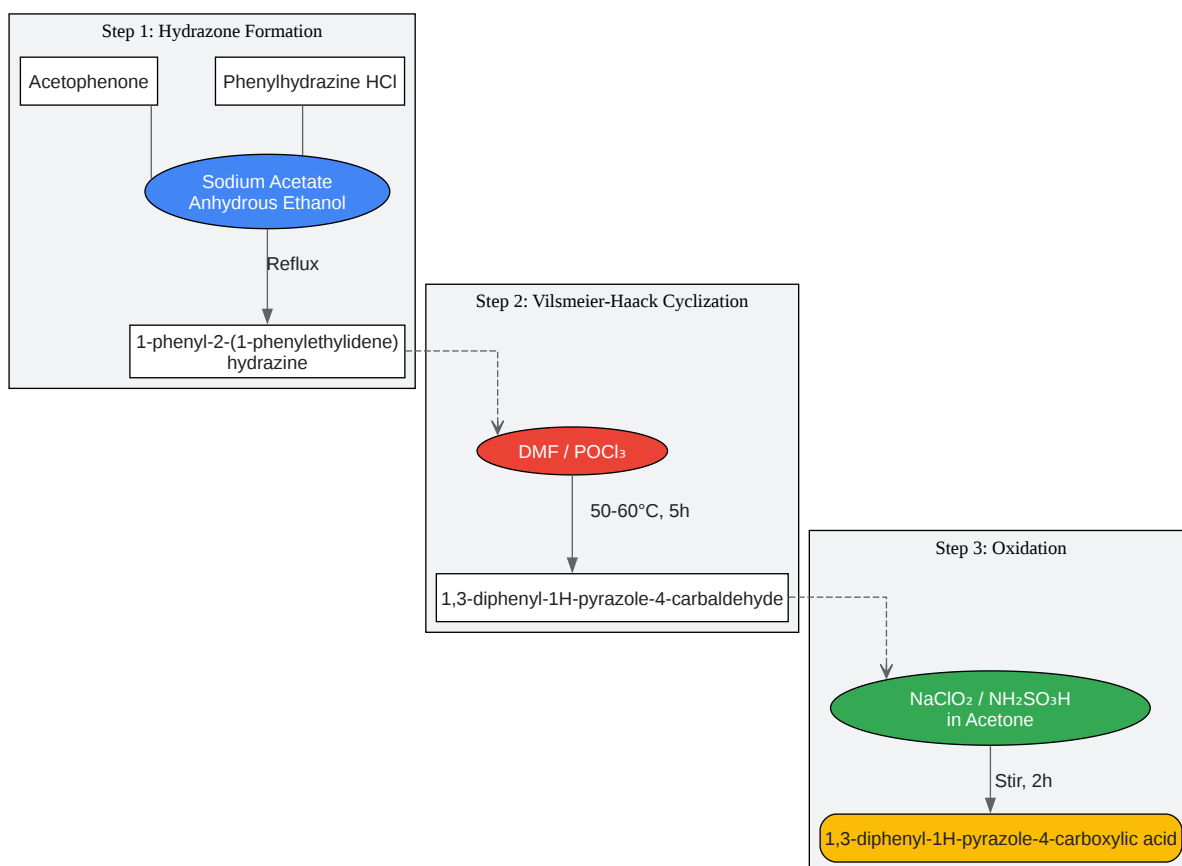
While specific spectra for **1,3-diphenyl-1H-pyrazole-4-carboxylic acid** are indexed in databases like PubChem, the raw data or interpreted peak lists are not publicly provided.[1] However, the characteristic infrared absorption bands for the key functional groups are well-established:

Functional Group	Characteristic Absorption (cm ⁻¹)	Citation(s)
Carboxylic Acid O-H Stretch	3300–2500 (broad)	[4][5]
Aromatic C-H Stretch	3100–3000	[4]
Carboxylic Acid C=O Stretch	1760–1690	[4][5]
Aromatic C=C Stretch	1600–1400	[4]

Experimental Protocols

The synthesis of **1,3-diphenyl-1H-pyrazole-4-carboxylic acid** is a multi-step process beginning with the formation of a hydrazone, followed by a Vilsmeier-Haack cyclization to form the pyrazole aldehyde, and concluding with an oxidation step.

Synthesis Workflow Diagram



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